

# TOTU Reagent: A Comprehensive Technical Guide for Peptide Synthesis

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## Compound of Interest

Compound Name: *Totu*

Cat. No.: *B1631470*

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## Abstract

**TOTU** (O-[(Ethoxycarbonyl)cyanomethylenamino]-N,N,N',N'-tetramethyluronium tetrafluoroborate) is a highly effective uronium-based coupling reagent widely employed in peptide synthesis. Its high reactivity, suppression of racemization, and the convenient removal of byproducts make it a valuable tool for the efficient assembly of peptide chains. This technical guide provides an in-depth overview of the chemical structure, properties, and applications of the **TOTU** reagent, including detailed experimental protocols and a mechanistic exploration of its function in peptide bond formation.

## Chemical Structure and Properties

The **TOTU** reagent is a salt consisting of a tetramethyluronium cation and a tetrafluoroborate anion. The key to its reactivity lies in the uronium moiety, which readily activates the carboxyl group of an amino acid.

Chemical Structure:

- Systematic Name: O-[(Ethoxycarbonyl)cyanomethylenamino]-N,N,N',N'-tetramethyluronium tetrafluoroborate
- CAS Number: 136849-72-4[1]

- Molecular Formula:  $\text{C}_{10}\text{H}_{17}\text{BF}_4\text{N}_4\text{O}_3$ [\[1\]](#)
- Molecular Weight: 328.07 g/mol

The structure of the **TOTU** reagent is depicted below:



**Figure 1: Chemical Structure of TOTU Reagent**

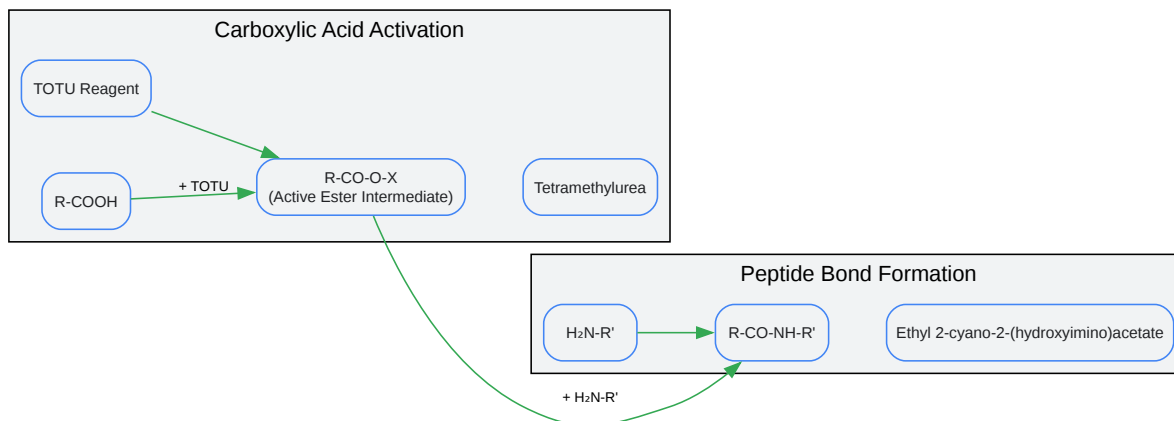
## Physicochemical Properties:

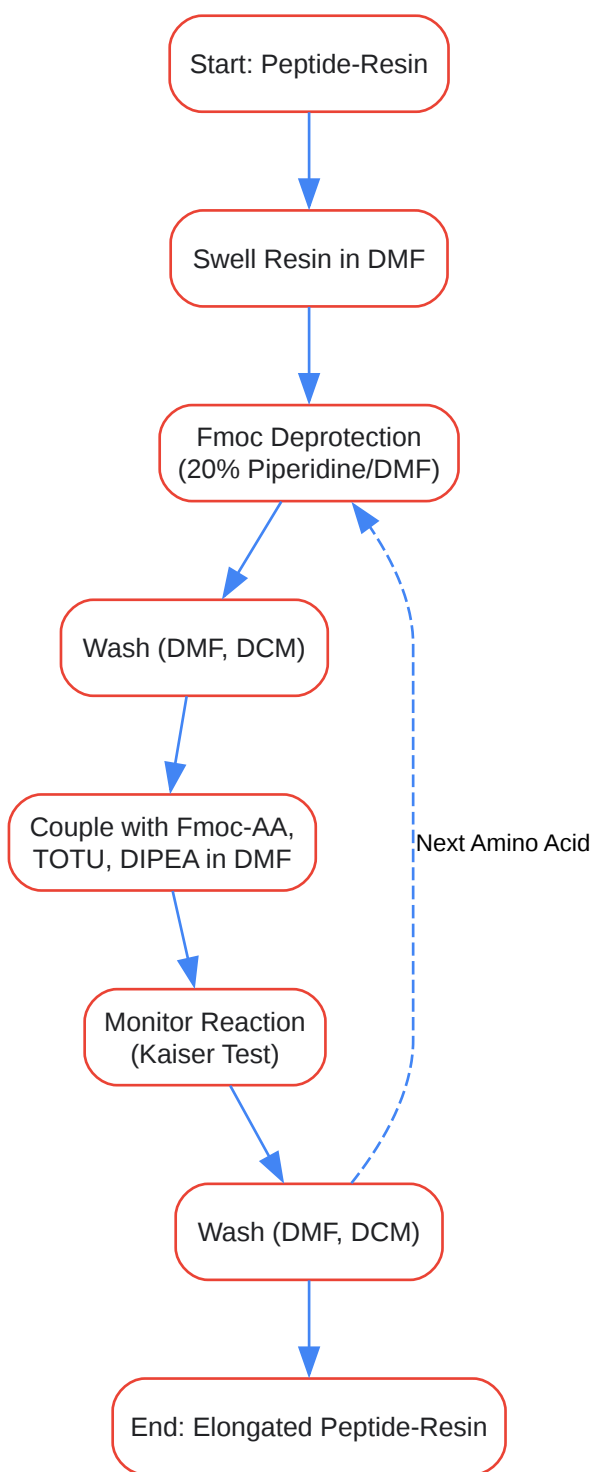
A summary of the key physicochemical properties of the **TOTU** reagent is presented in the table below for easy reference.

| Property           | Value   | Reference(s)        |
|--------------------|---|---------------------|
| Appearance         | White to off-white crystalline powder                     | <a href="#">[1]</a> |
| Purity             | ≥99.0% (HPLC)   | <a href="#">[1]</a> |
| Melting Point      | 142-148 °C  |                     |
| Solubility         | High solubility in common organic solvents                | <a href="#">[1]</a> |
| Storage Conditions | Protect from light and store in a cool, dry place (≤25°C) | <a href="#">[1]</a> |

## Mechanism of Action in Peptide Coupling

The primary function of the **TOTU** reagent is to activate the carboxyl group of an N-protected amino acid, rendering it susceptible to nucleophilic attack by the amino group of another amino acid or a growing peptide chain. This activation process proceeds through the formation of a highly reactive O-acylisourea intermediate. The general mechanism is outlined below.





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## References

- 1. luxembourg-bio.com [luxembourg-bio.com]
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